

Proper Disposal of Ethyl 5-bromovalerate: A Step-by-Step Guide

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Compound of Interest

Compound Name: Ethyl 5-bromovalerate

Cat. No.: B130320

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Ethyl 5-bromovalerate**, a common reagent in organic synthesis. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with waste disposal regulations.

I. Immediate Safety Precautions and Personal Protective Equipment (PPE)

Before handling **Ethyl 5-bromovalerate**, it is crucial to be aware of its potential hazards. It is classified as a substance that can cause skin and serious eye irritation, and may cause respiratory irritation.[1][2] Therefore, appropriate personal protective equipment must be worn at all times.

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin exposure.[3]
- Respiratory Protection: If working in a poorly ventilated area or if vapors are present, use a respirator with an appropriate filter (e.g., type ABEK (EN14387) respirator filter).

II. Quantitative Data Summary

The following table summarizes key quantitative data for **Ethyl 5-bromovalerate**.

Property	Value
CAS Number	14660-52-7
Molecular Formula	C7H13BrO2
Molecular Weight	209.08 g/mol
Density	1.321 g/mL at 25 °C
Boiling Point	104-109 °C at 12 mmHg
Flash Point	104 °C (219.2 °F) - closed cup
Refractive Index	n20/D 1.458

Source: Sigma-Aldrich, PubChem[1]

III. Step-by-Step Disposal Procedures

The disposal of **Ethyl 5-bromovalerate** and its containers must be handled as hazardous waste.[2][3][4] Do not pour it down the drain or dispose of it with regular trash.[4][5]

- **Labeling:** Clearly label a dedicated, sealable waste container with "Hazardous Waste," "**Ethyl 5-bromovalerate**," and any other relevant hazard information.
- **Collection:** Carefully transfer the waste **Ethyl 5-bromovalerate** into the labeled container. Avoid overfilling.
- **Storage:** Store the sealed waste container in a designated, well-ventilated, and cool secondary containment area away from incompatible materials such as acids, bases, reducing agents, and oxidizing agents.[3]
- **Arranging for Disposal:** Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and proper disposal.[2][3]

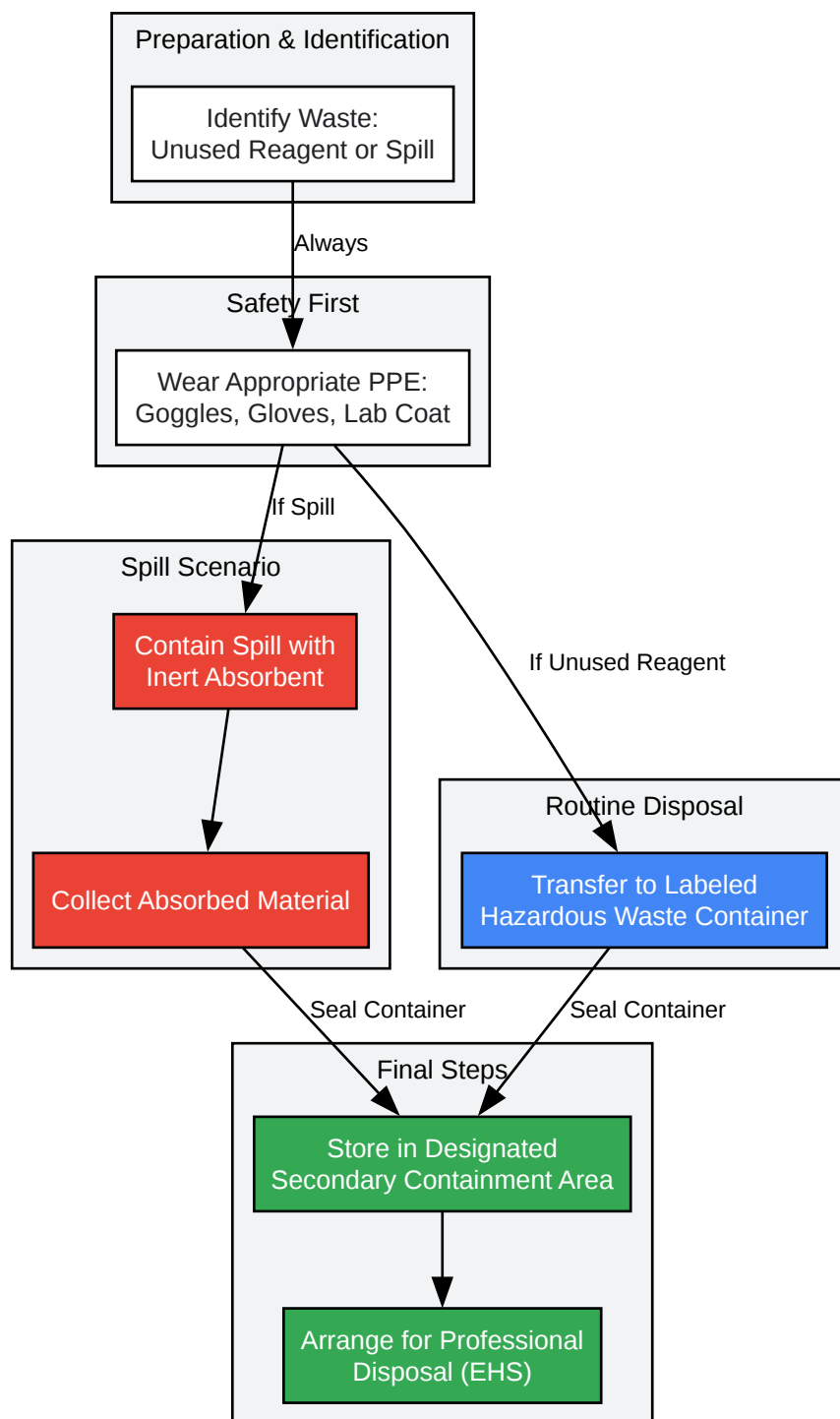
In the event of a spill, follow these steps to ensure safety and proper cleanup:

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.[3][4]
- **Contain the Spill:** Use an inert absorbent material such as sand, silica gel, or universal binder to contain the spill.[2][3][4] Do not use combustible materials like sawdust.
- **Absorb the Spill:** Carefully apply the absorbent material over the spill, working from the outside in.
- **Collect the Waste:** Once the liquid is fully absorbed, carefully scoop the material into a suitable, labeled container for hazardous waste.[3][4]
- **Decontaminate the Area:** Clean the spill area with soap and water.[3]
- **Dispose of Contaminated Materials:** All contaminated materials, including gloves, absorbent pads, and any other cleaning materials, must be placed in the hazardous waste container for disposal.[3]

IV. Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Ethyl 5-bromovalerate**.

Workflow for Ethyl 5-bromovalerate Disposal

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Caption: Logical workflow for the safe disposal of **Ethyl 5-bromovalerate**.

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